

# In-Depth Technical Guide: L-Threonine-<sup>13</sup>C<sub>4</sub>,<sup>15</sup>N,<sup>d</sup><sub>5</sub>

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## Compound of Interest

Compound Name: *L-Threonine-<sup>13</sup>C<sub>4</sub>,<sup>15</sup>N,<sup>d</sup><sub>5</sub>*

Cat. No.: *B12057463*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the isotopically labeled amino acid **L-Threonine-<sup>13</sup>C<sub>4</sub>,<sup>15</sup>N,<sup>d</sup><sub>5</sub>**, with a focus on its molecular properties. This information is critical for researchers utilizing stable isotope-labeled compounds in metabolic research, proteomics, and drug development studies.

## Core Molecular Data

Isotopically labeled compounds are essential tools in modern scientific research, allowing for the tracing and quantification of molecules in complex biological systems. **L-Threonine-<sup>13</sup>C<sub>4</sub>,<sup>15</sup>N,<sup>d</sup><sub>5</sub>** is a heavy-labeled variant of the essential amino acid L-Threonine. The incorporation of four Carbon-13 (<sup>13</sup>C) atoms, one Nitrogen-15 (<sup>15</sup>N) atom, and five Deuterium (d or <sup>2</sup>H) atoms significantly increases its molecular weight compared to the natural form.

This stable isotope labeling does not alter the chemical properties of the molecule, making it an ideal tracer for metabolic flux analysis, protein quantification, and as an internal standard in mass spectrometry-based applications.

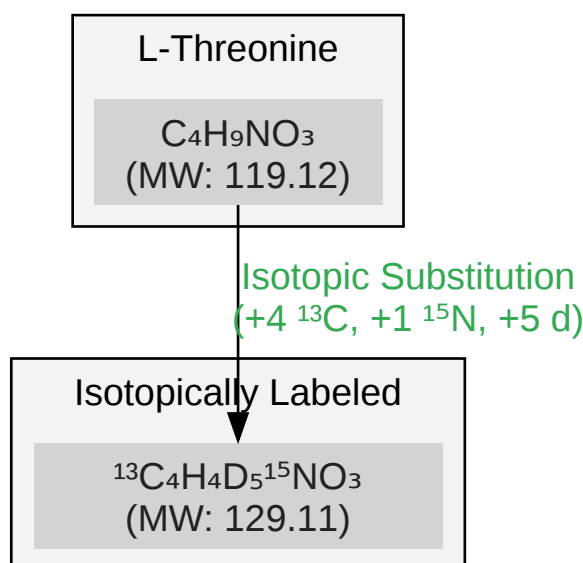
## Molecular Weight Comparison

The precise mass of L-Threonine and its isotopologues is fundamental for accurate experimental design and data analysis. The following table summarizes the molecular weights of L-Threonine and its common isotopically labeled forms.

Compound	Chemical Formula	Molecular Weight ( g/mol )
L-Threonine	C <sub>4</sub> H <sub>9</sub> NO <sub>3</sub>	119.12[1]
L-Threonine- <sup>13</sup> C <sub>4</sub> , <sup>15</sup> N	<sup>13</sup> C <sub>4</sub> H <sub>9</sub> <sup>15</sup> NO <sub>3</sub>	124.08[2][3][4]
L-Threonine- <sup>13</sup> C <sub>4</sub> , <sup>15</sup> N,d <sub>5</sub>	<sup>13</sup> C <sub>4</sub> H <sub>4</sub> D <sub>5</sub> <sup>15</sup> NO <sub>3</sub>	129.11[5][6][7]

## Isotopic Labeling of L-Threonine

The following diagram illustrates the relationship between the unlabeled L-Threonine and its isotopically labeled variant, **L-Threonine-<sup>13</sup>C<sub>4</sub>,<sup>15</sup>N,d<sub>5</sub>**, highlighting the specific atoms that are substituted with heavy isotopes.



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Caption: Isotopic relationship between L-Threonine and its labeled form.

## Experimental Protocols

The determination of the molecular weight of isotopically labeled compounds like **L-Threonine-<sup>13</sup>C<sub>4</sub>,<sup>15</sup>N,d<sub>5</sub>** is typically performed using high-resolution mass spectrometry (HRMS).

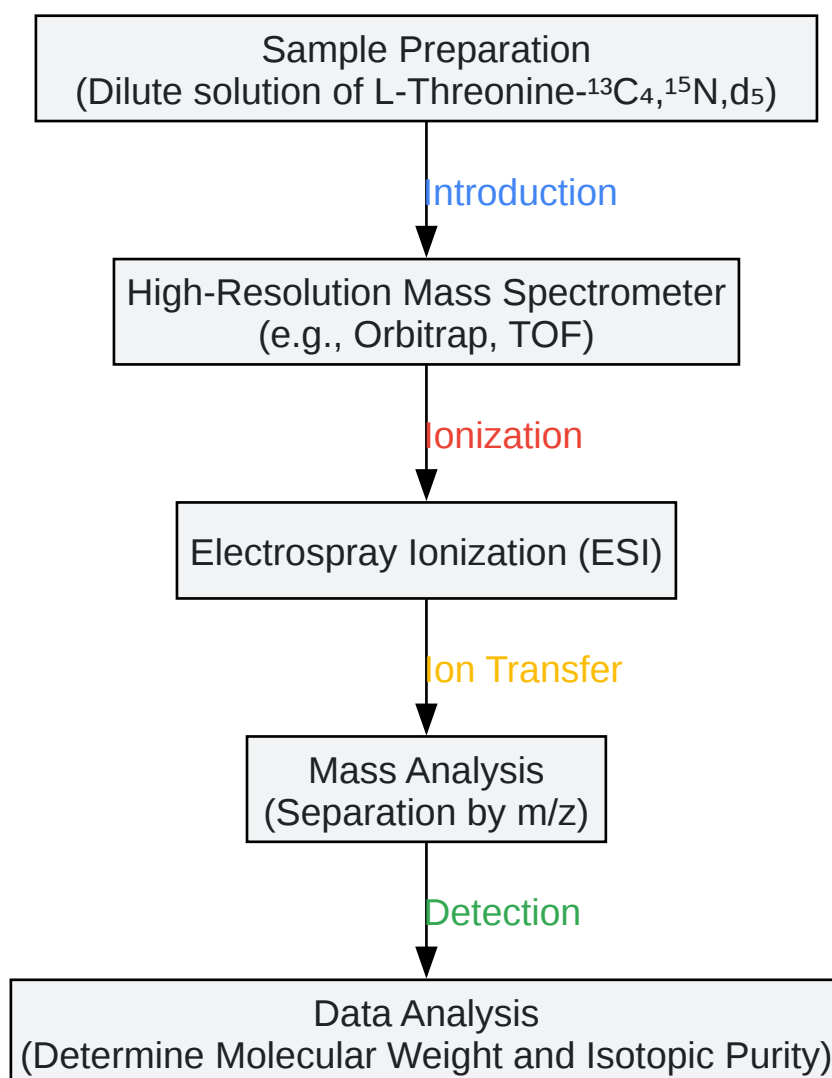
## Mass Spectrometry for Molecular Weight Determination

Objective: To accurately determine the monoisotopic mass of the labeled compound and confirm isotopic purity.

Methodology:

- **Sample Preparation:** A dilute solution of **L-Threonine-13C4,15N,d5** is prepared in a suitable solvent, such as a mixture of water and acetonitrile with a small amount of formic acid to promote ionization.
- **Instrumentation:** A high-resolution mass spectrometer, such as an Orbitrap or a Time-of-Flight (TOF) analyzer, is used. The instrument is calibrated using a known standard to ensure high mass accuracy.
- **Ionization:** Electrospray ionization (ESI) is a common technique for amino acids. The sample solution is introduced into the ion source, where a high voltage is applied to create a fine spray of charged droplets. As the solvent evaporates, ions of the analyte are released.
- **Mass Analysis:** The ions are guided into the mass analyzer, where they are separated based on their mass-to-charge ratio ( $m/z$ ). The high resolution of the instrument allows for the differentiation of isotopes.
- **Data Analysis:** The resulting mass spectrum will show a peak corresponding to the  $[M+H]^+$  ion of **L-Threonine-13C4,15N,d5**. The measured  $m/z$  value is used to calculate the molecular weight. The isotopic distribution pattern is also analyzed to confirm the incorporation of the desired number of heavy isotopes.

The following workflow diagram illustrates the process of molecular weight determination using mass spectrometry.



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Caption: Workflow for molecular weight determination by mass spectrometry.

#### Need Custom Synthesis?

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## References

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- To cite this document: BenchChem. [In-Depth Technical Guide: L-Threonine- $^{13}\text{C}_4,^{15}\text{N},\text{d}_5$ ]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12057463#l-threonine-13c4-15n-d5-molecular-weight]

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